

Application Note: Analytical Methods for the Detection of Cefalonium in Milk

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Compound of Interest

Compound Name: Cefalonium

Cat. No.: B1668812

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Introduction

Cefalonium is a first-generation, semi-synthetic cephalosporin antibiotic with a broad spectrum of activity against both Gram-positive and Gram-negative bacteria.[1] It is primarily used in veterinary medicine for the intramammary treatment of sub-clinical infections in dairy cattle during their dry period, as well as to prevent new infections.[1] The use of **Cefalonium** can lead to the presence of its residues in milk. These residues are a concern for public health due to potential allergic reactions in sensitive individuals and the contribution to the development of antibiotic-resistant bacteria.[2][3] Consequently, regulatory bodies have established Maximum Residue Limits (MRLs) for **Cefalonium** in milk to ensure consumer safety. This necessitates the use of sensitive and reliable analytical methods for the routine monitoring of **Cefalonium** residues in milk and dairy products.[4][5]

This document provides an overview and detailed protocols for the primary analytical methods used to detect and quantify **Cefalonium** in milk, including High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS), Enzyme-Linked Immunosorbent Assay (ELISA), and Biosensor-based assays.

Overview of Analytical Methods

Several analytical techniques are available for the detection of **Cefalonium** and other β -lactam antibiotic residues in milk. These methods range from highly sensitive and specific confirmatory methods to rapid screening assays.

- **High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS):** This is the gold-standard confirmatory method for the analysis of antibiotic residues.[3] It offers high sensitivity, specificity, and the ability to accurately quantify the analyte. The technique separates **Cefalonium** from other milk components using liquid chromatography, followed by detection and quantification using mass spectrometry, which provides structural confirmation.[6]
- **Enzyme-Linked Immunosorbent Assay (ELISA):** ELISA is an immunological-based screening method that is widely used for high-throughput analysis of various contaminants in food products, including antibiotics.[7] These assays are typically based on the competitive binding between the target analyte (**Cefalonium**) and an enzyme-labeled conjugate for a limited number of specific antibody binding sites.[8] ELISA kits are known for their simplicity, speed, and cost-effectiveness, making them suitable for screening large numbers of samples.[9]
- **Biosensors:** Biosensors are innovative analytical devices that combine a biological recognition element (e.g., antibody, enzyme, or receptor) with a physical transducer to generate a measurable signal upon interaction with the target analyte.[3] For **Cefalonium** detection, biosensors can offer rapid, real-time, and often portable analysis, making them suitable for on-site screening.[10]

Quantitative Data Summary

The performance of different analytical methods for the detection of **Cefalonium** and related cephalosporins in milk is summarized in the table below. This allows for a direct comparison of their key validation parameters.

Method	Analyte	LOD	LOQ	Recovery (%)	Precision (RSD %)	Linearity (r ²)	Reference
HPLC-MS/MS	Cefalonium	0.5 µg/kg	2.0 µg/kg	78.5 - 86.2	Intra-day: 1.5 - 6.2 Inter-day: 2.9 - 5.6	> 0.999	[6][11]
HPLC-MS/MS	Cefalonium	0.5 µg/kg	2.0 µg/kg	82.2 - 89.1	Intra-assay: 1.85 - 10.41 Inter-assay: 3.41 - 8.97	0.991 - 0.997	[1]
Antibody Chip Biosensor	Cephalosporins (general)	0.51 - 4.3 µg/kg	Not Specified	81.6 - 113.6	< 12.9	Not Specified	[12]
ELISA (Sandwich)	β-Lactamase	4.17 ng/mL	5.5 ng/mL	96.8 - 103.1	Intra-assay: 6.21 - 7.38 Inter-assay: 12.96 - 13.74	Not Specified	[13]
ELISA (Competitive)	β-Lactams (general)	1 ppb (raw milk)	Not Specified	Not Specified	Not Specified	Not Specified	[9]

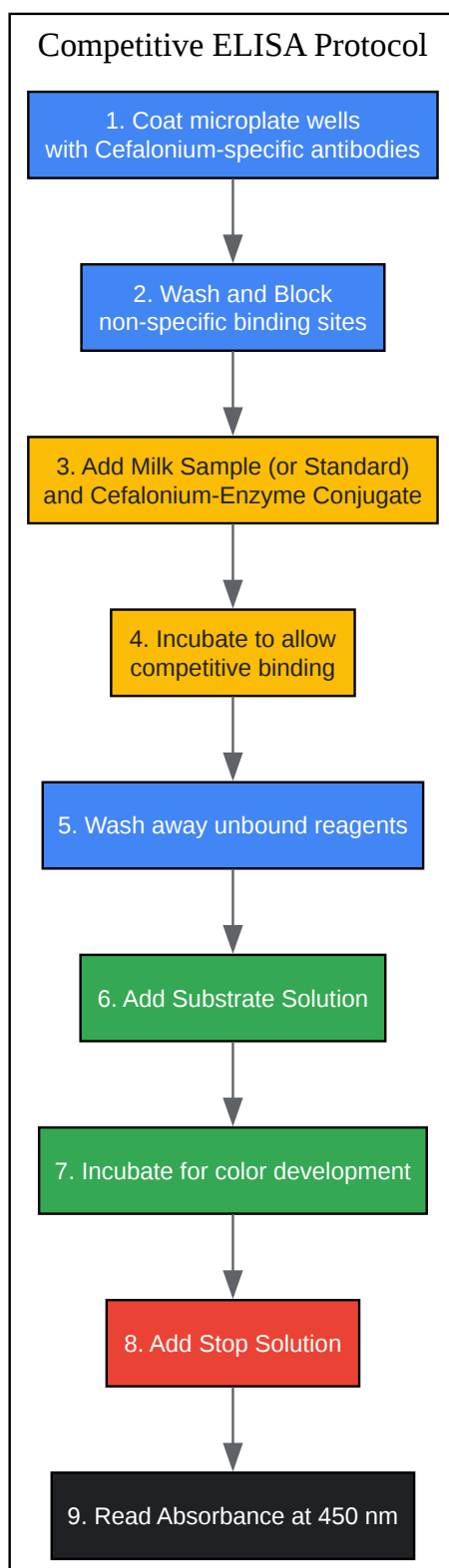
Experimental Protocols & Workflows

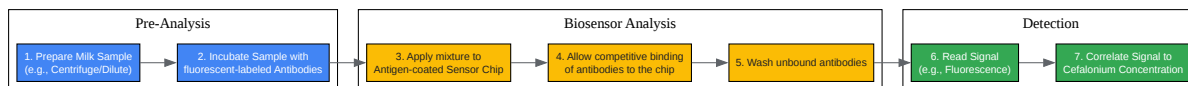
This section provides detailed methodologies for the key experiments cited for the detection of **Cefalonium** in milk.

HPLC-MS/MS Method for Cefalonium Quantification

This protocol is based on a validated method for the determination of **Cefalonium** residue in milk.^{[1][6]}







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